

Step-by-step synthesis protocol for 2-Bromo-6-hydroxy-3-nitropyridine

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Compound of Interest

Compound Name: 2-Bromo-6-hydroxy-3-nitropyridine

CAS No.: 623563-76-8

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Application Note: Scalable Synthesis of **2-Bromo-6-hydroxy-3-nitropyridine** for Medicinal Chemistry Applications

Abstract

This application note details a robust, regioselective synthesis protocol for **2-Bromo-6-hydroxy-3-nitropyridine** (tautomer: 6-bromo-5-nitro-2-pyridone).^[1] This scaffold is a critical intermediate in the development of tissue factor VIIa inhibitors and other heterocyclic pharmaceutical agents. The protocol utilizes a highly selective nucleophilic aromatic substitution (

) on 2,6-dibromo-3-nitropyridine, favoring the C6 position under controlled basic conditions to deliver high purity (>95%) and yield without requiring complex chromatographic purification.

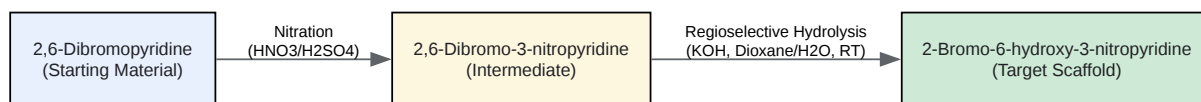
Retrosynthetic Analysis & Strategic Logic

The synthesis of **2-bromo-6-hydroxy-3-nitropyridine** presents a regioselectivity challenge. The starting material, 2,6-dibromo-3-nitropyridine, possesses two electrophilic sites (C2 and C6) activated by the electron-withdrawing nitro group and the pyridine nitrogen.

- **Electronic Considerations:** The C2 position is ortho to the nitro group and alpha to the nitrogen, making it theoretically more electron-deficient and susceptible to nucleophilic attack.[2][3]
- **Steric & Kinetic Control:** Despite the electronic activation at C2, the steric bulk of the adjacent nitro group hinders the approach of nucleophiles.[2] By utilizing hydroxide (a smaller nucleophile) under mild, room-temperature conditions in a mixed solvent system (Dioxane/Water), the reaction is steered towards the C6 position (para to the nitro group).
- **Thermodynamic Outcome:** High-temperature conditions often lead to mixtures of C2 and C6 substitution or over-hydrolysis. This protocol relies on kinetic control at ambient temperature to achieve exclusive regioselectivity for the 6-hydroxy isomer.

Reaction Scheme

The pathway proceeds via the nitration of 2,6-dibromopyridine followed by regioselective hydrolysis.



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Figure 1: Synthetic workflow for **2-Bromo-6-hydroxy-3-nitropyridine**.

Detailed Experimental Protocols

Step 1: Preparation of 2,6-Dibromo-3-nitropyridine

Note: If the intermediate is commercially available, proceed directly to Step 2.

Objective: Electrophilic aromatic substitution to introduce the nitro group. Safety Warning: Fuming nitric acid is a potent oxidizer and corrosive. Perform in a fume hood.

- **Setup:** Equip a 250 mL round-bottom flask with a magnetic stir bar and an addition funnel.
- **Dissolution:** Dissolve 2,6-dibromopyridine (10.0 g, 42.2 mmol) in concentrated sulfuric acid (

, 40 mL). Cool the mixture to 0–5 °C in an ice bath.

- Nitration: Add fuming nitric acid (

, d > 1.5, 5.0 mL) dropwise over 30 minutes, maintaining the internal temperature below 10 °C.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2 hours, then heat to 60 °C for 1 hour to ensure completion.
- Quench: Pour the reaction mixture carefully onto 200 g of crushed ice with vigorous stirring. The product will precipitate as a pale yellow solid.
- Isolation: Filter the solid, wash with cold water (

mL) until the filtrate is neutral, and dry under vacuum.
 - Expected Yield: ~85–90%[\[4\]](#)
 - Appearance: Yellow crystalline solid.

Step 2: Regioselective Hydrolysis to 2-Bromo-6-hydroxy-3-nitropyridine

This protocol is optimized for regioselectivity based on Parlow et al. (Pfizer).

Reagents:

- 2,6-Dibromo-3-nitropyridine (Intermediate from Step 1)[\[1\]](#)[\[5\]](#)
- Potassium Hydroxide (KOH)[\[1\]](#)
- 1,4-Dioxane (Solvent)
- Deionized Water

Protocol:

- **Solution Preparation:** In a reaction vessel, dissolve 2,6-dibromo-3-nitropyridine (3.9 g, 14.0 mmol) in 1,4-dioxane (20 mL).
- **Base Addition:** Prepare a solution of KOH (1.6 g, 28.0 mmol, 2.0 equivalents) in water (30 mL). Add this aqueous base solution to the dioxane mixture.
 - **Note:** The solvent ratio (Dioxane:Water ~2:3) is critical for solubility and rate control.
- **Reaction:** Stir the biphasic mixture vigorously at room temperature (20–25 °C) for 20 hours.
 - **Critical Control Point:** Do not heat. Heating promotes displacement of the C2-bromide or double hydrolysis.
- **Workup:**
 - Dilute the reaction mixture with 2N Hydrochloric Acid (HCl) until the pH is acidic (pH ~1–2).
 - Extract the aqueous layer with Diethyl Ether or Ethyl Acetate (mL).
- **Purification:**
 - Wash the combined organic layers with Brine (50 mL).
 - Dry over anhydrous Magnesium Sulfate ().
 - Filter and concentrate under reduced pressure (rotary evaporator).
- **Final Product:** The residue typically solidifies upon drying, yielding the target compound with high purity.

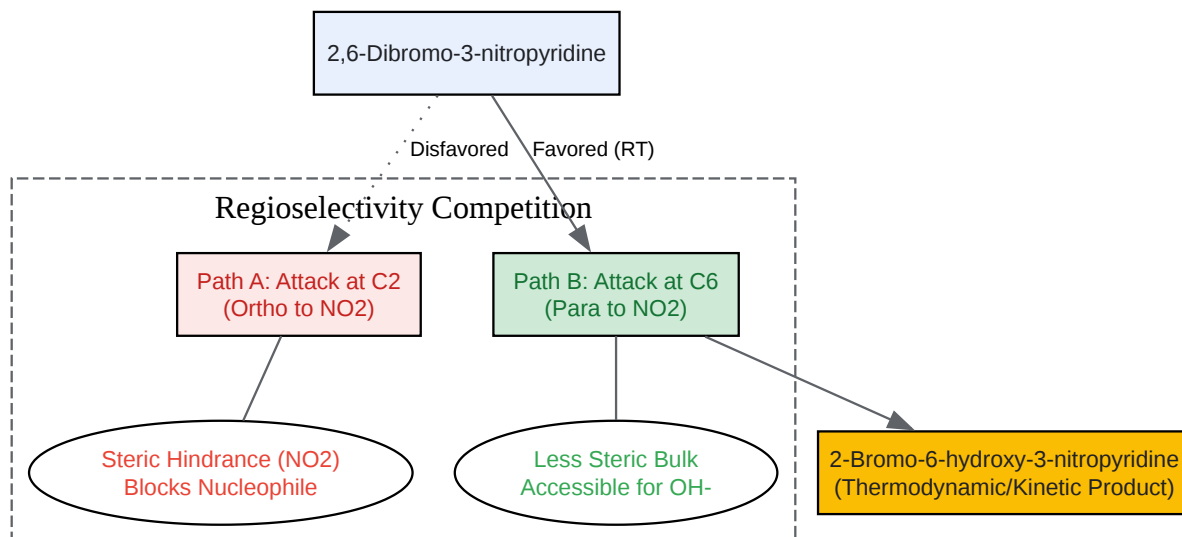
Data Summary & Validation

Parameter	Specification / Result
Reaction Time	20 hours
Temperature	Ambient (20–25 °C)
Yield	97% (2.97 g from 3.9 g start)
Appearance	White to off-white solid
H NMR (CD OD)	6.61 (d, 1H, Hz, H-5), 8.35 (d, 1H, Hz, H-4)*
Regioselectivity	>95% C6-substitution (vs C2)

*Note: Chemical shifts are approximate based on the pyridone/hydroxypyridine tautomer equilibrium in methanol.

Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the regioselective preference for the C6 position during the process.



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Figure 2: Mechanistic rationale for regioselectivity. Steric hindrance at C2 directs the hydroxide nucleophile to C6.

References

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